

An In-depth Technical Guide to the Proton NMR Analysis of Triethylammonium Sulfate

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Compound of Interest

Compound Name: Triethylammonium sulfate

CAS No.: 54272-29-6

Cat. No.: B1208963

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the proton nuclear magnetic resonance (^1H NMR) analysis of **triethylammonium sulfate**. It is intended for professionals in research and development who utilize this compound and require a thorough understanding of its spectral characteristics for identification, purity assessment, and quality control. This document details the expected ^1H NMR spectral data, outlines experimental protocols for sample preparation and analysis, and provides visual aids to understand the molecular structure and proton relationships.

Introduction to Triethylammonium Sulfate and its NMR Spectroscopy

Triethylammonium sulfate, $[(\text{CH}_3\text{CH}_2)_3\text{NH}]_2\text{SO}_4$, is an ionic liquid formed by the neutralization of triethylamine with sulfuric acid. It finds applications as a catalyst and a reagent in various chemical syntheses. ^1H NMR spectroscopy is a powerful analytical technique for the structural elucidation and purity verification of such organic salts. The spectrum of the triethylammonium

cation is characterized by distinct signals corresponding to the ethyl groups and the acidic N-H proton.

Predicted ^1H NMR Spectral Data

The proton NMR spectrum of the triethylammonium cation is reliably predicted based on its structure and data from analogous salts, such as triethylammonium chloride. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference, and the coupling constants (J) are given in Hertz (Hz).

Table 1: Summary of Predicted ^1H NMR Data for the Triethylammonium Cation

Protons	Multiplicity	Chemical Shift (δ) in CDCl_3 (ppm)	Chemical Shift (δ) in DMSO-d_6 (ppm)	Integration	Coupling Constant (J) (Hz)
$-\text{CH}_3$ (Methyl)	Triplet	~ 1.43	~ 1.18	9H	~ 7.3
$-\text{CH}_2-$ (Methylene)	Quartet	~ 3.17	~ 3.10	6H	~ 7.3
N-H (Ammonium)	Broad Singlet	$\sim 11.6 - 11.7$	~ 8.89	1H	N/A

Note: The chemical shift of the N-H proton is highly variable and depends on the solvent, concentration, temperature, and water content of the sample. The values provided are typical but can shift significantly.

Experimental Protocols

Accurate and reproducible ^1H NMR data acquisition requires careful sample preparation and adherence to standard operating procedures for NMR spectroscopy.

Sample Preparation

Triethylammonium sulfate is often hygroscopic, meaning it readily absorbs moisture from the atmosphere. Proper handling and drying are crucial to obtain a high-quality NMR spectrum, as

water can interfere with the signals, particularly the labile N-H proton.

- **Drying the Sample:** Dry the **triethylammonium sulfate** sample under a high vacuum for several hours before preparing the NMR sample. This will minimize the presence of water.
- **Choice of Solvent:** Select a deuterated solvent that readily dissolves the sample. Common choices for ionic liquids include dimethyl sulfoxide- d_6 (DMSO- d_6), deuterium oxide (D_2O), and chloroform- d ($CDCl_3$). The choice of solvent will influence the chemical shifts of the protons.
- **Sample Concentration:** Prepare a solution with a concentration of approximately 5-10 mg of the sample in 0.5-0.7 mL of the chosen deuterated solvent.
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the NMR tube to provide a reference signal at 0 ppm.
- **Transfer to NMR Tube:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Capping:** Cap the NMR tube securely to prevent solvent evaporation and contamination.

NMR Data Acquisition

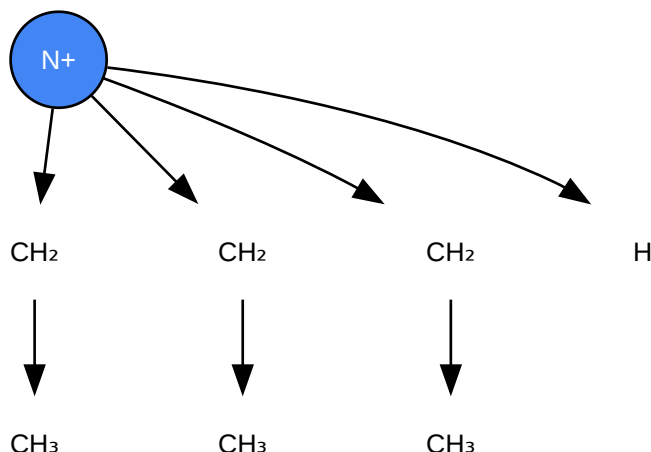
The following are general parameters for acquiring a 1H NMR spectrum. These may need to be optimized based on the specific NMR spectrometer being used.

- **Spectrometer Frequency:** A 300 MHz or higher field spectrometer is recommended for good signal dispersion.
- **Pulse Sequence:** A standard single-pulse experiment is typically sufficient.
- **Acquisition Time:** Set the acquisition time to at least 2-3 seconds to ensure good resolution.
- **Relaxation Delay:** Use a relaxation delay of 1-2 seconds.
- **Number of Scans:** Acquire a sufficient number of scans (e.g., 8 or 16) to achieve a good signal-to-noise ratio.
- **Temperature:** Run the experiment at a constant temperature, typically 25 °C.

Visualization of Structure and Proton Relationships

The following diagrams, generated using the DOT language, illustrate the structure of the triethylammonium cation and the relationships between its different proton environments.

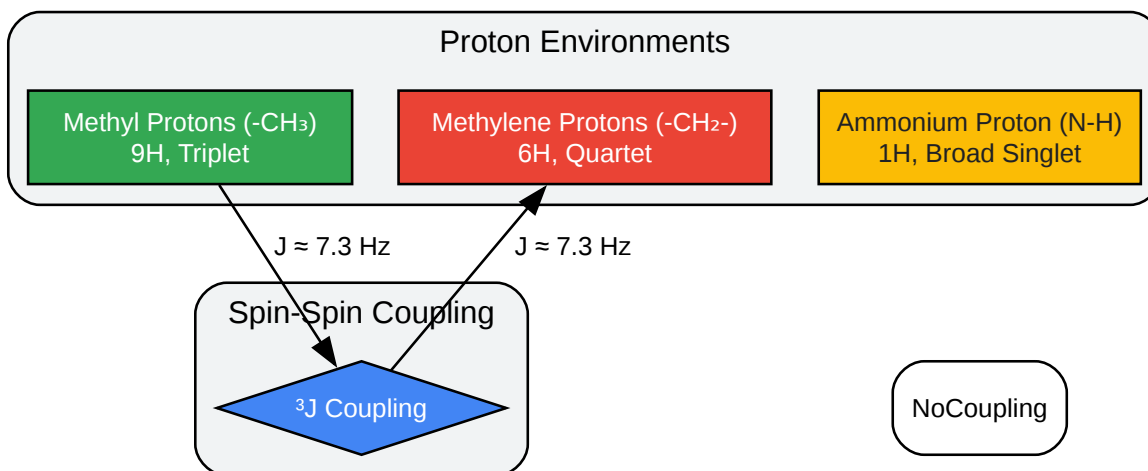
Chemical Structure of the Triethylammonium Cation



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Figure 1: Chemical structure of the triethylammonium cation.

^1H NMR Proton Environments and Coupling in the Triethylammonium Cation



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Figure 2: Proton environments and their coupling relationships.

Data Interpretation and Conclusion

The ^1H NMR spectrum of **triethylammonium sulfate** is readily interpretable. The presence of a triplet and a quartet in a 3:2 integration ratio is a classic signature of an ethyl group. The chemical shifts of these signals are characteristic of an electron-withdrawing ammonium group. The broad singlet corresponding to the N-H proton confirms the protonation of the triethylamine. By following the detailed protocols and utilizing the provided spectral data and visualizations, researchers, scientists, and drug development professionals can confidently identify and assess the purity of **triethylammonium sulfate**, ensuring the quality and integrity of their materials.

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